

N-Nitrosovarenicline: A Comprehensive Toxicological Profile

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Compound of Interest

Compound Name: *N-Nitrosovarenicline*

CAS No.: 2755871-02-2

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitrosovarenicline is a nitrosamine impurity found in the smoking cessation drug varenicline (marketed as Chantix or Champix).^[1] The discovery of this impurity has led to widespread recalls and regulatory scrutiny due to the well-established carcinogenic potential of the nitrosamine class of compounds.^{[1][2]} This technical guide provides a comprehensive overview of the currently available toxicological data on **N-Nitrosovarenicline**, with a focus on its genotoxic and potential carcinogenic effects. The information is intended for researchers, scientists, and drug development professionals involved in the safety assessment of pharmaceuticals.

Regulatory Context and Acceptable Intake Limits

Regulatory agencies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established acceptable intake (AI) limits for **N-Nitrosovarenicline** to mitigate the potential cancer risk. The FDA has set an acceptable intake limit of 37 ng per day.^[1] Initially, to avoid a drug shortage, the FDA did not object to a

temporary interim acceptable intake limit of 185 ng per day.[1] However, as of May 2022, the FDA expressed confidence in manufacturers' ability to supply varenicline with **N-Nitrosovarenicline** levels at or below the 37 ng/day limit.[1] These limits are based on a lifetime exposure model and the carcinogenic potential of closely related nitrosamine compounds, as direct carcinogenicity data for **N-Nitrosovarenicline** is not currently available. [1]

Toxicological Data

The toxicological assessment of **N-Nitrosovarenicline** has primarily focused on its genotoxic potential, as DNA damage is a key initiating event in carcinogenesis for many nitrosamines. To date, the available data is limited to in vitro studies.

Genotoxicity

Bacterial Reverse Mutation Assay (Ames Test)

N-Nitrosovarenicline has been evaluated for its mutagenic potential in the Ames test. A study by Heflich et al. (2024) demonstrated that **N-Nitrosovarenicline** is mutagenic. The study utilized several strains of *Salmonella typhimurium* and *Escherichia coli* with and without metabolic activation. **N-Nitrosovarenicline** was reported to be positive in all five tester strains used.

Mammalian Cell Gene Mutation and Micronucleus Assays

Further investigation into the genotoxicity of **N-Nitrosovarenicline** was conducted using cultured mammalian cells. Research by Li et al. (2024) showed that **N-Nitrosovarenicline** induced mutations in the thymidine kinase (TK) and hypoxanthine-guanine phosphoribosyltransferase (HPRT) gene mutation assays in human TK6 cells. Furthermore, the same study found that **N-Nitrosovarenicline** induced a concentration-dependent increase in the formation of micronuclei in TK6 cells, indicating its potential to cause chromosomal damage.

Quantitative Genotoxicity Data Summary

Assay	Test System	Metabolic Activation	Key Findings	Reference
Ames Test	S. typhimurium & E. coli	With S9	Positive in all 5 tester strains	Heflich et al. (2024)
Gene Mutation	Human TK6 cells	With S9	Positive in TK and HPRT assays	Li et al. (2024)
Micronucleus	Human TK6 cells	With S9	Concentration-dependent increase in micronuclei	Li et al. (2024)

Carcinogenicity

There are currently no published long-term carcinogenicity studies specifically for **N-Nitrosovarenicline** in animals or humans. The concern regarding its carcinogenic potential is based on the broader class of nitrosamines, many of which are known to be potent carcinogens in animal models.^[1] Regulatory bodies have extrapolated the potential cancer risk from data on structurally related nitrosamines to establish the acceptable intake limits for **N-Nitrosovarenicline**.^[1]

Experimental Protocols

Ames Test (based on Heflich et al., 2024)

- Test Strains: Salmonella typhimurium strains TA98, TA100, TA1535, and TA1537, and Escherichia coli strain WP2 uvrA (pKM101).
- Metabolic Activation: Assays were conducted with and without an exogenous metabolic activation system (S9 fraction from the liver of Aroclor 1254-induced rats or phenobarbital/β-naphthoflavone-induced hamsters).
- Procedure: The plate incorporation or pre-incubation method was used. For the pre-incubation method, the test substance, bacterial culture, and S9 mix (if applicable) were

incubated together before being mixed with molten top agar and poured onto minimal glucose agar plates.

- Data Analysis: A positive response was defined as a concentration-related increase in the number of revertant colonies to at least twice the solvent control value.

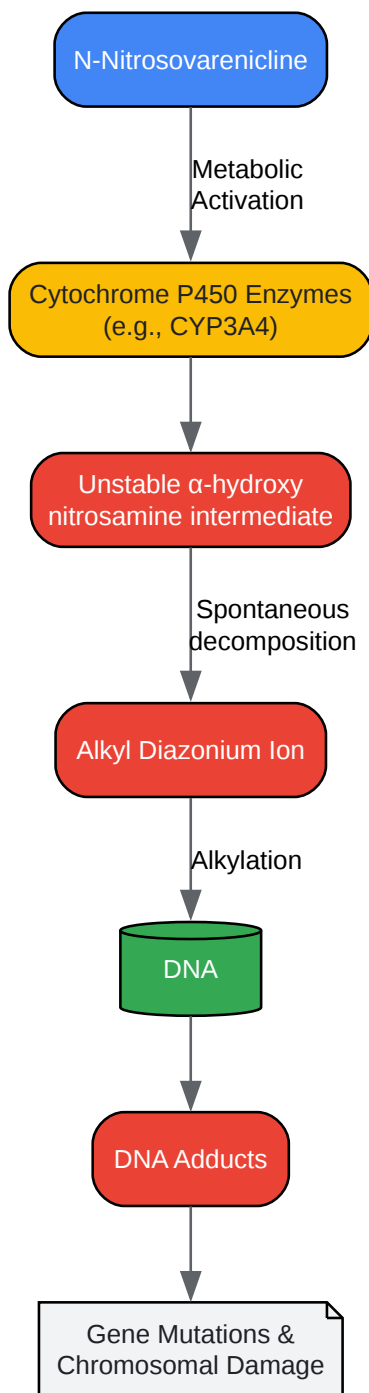
Mammalian Cell Assays (based on Li et al., 2024)

- Cell Line: Human lymphoblastoid TK6 cells.
- Metabolic Activation: Hamster liver S9 was used as the exogenous metabolic activation system.
- Gene Mutation Assay (TK and HPRT): Cells were treated with **N-Nitrosovarenicline** in the presence of S9 for a specified period. Following a recovery period to allow for mutation expression, cells were plated in selective medium to identify mutant colonies.
- Micronucleus Assay: Cells were treated with **N-Nitrosovarenicline** with S9. After treatment, cells were cultured to allow for cell division and then harvested. Micronuclei, which are small nuclei that form around chromosome fragments or whole chromosomes that were not incorporated into the main nucleus during cell division, were scored using flow cytometry.
- Cytotoxicity Assessment: Relative survival or cell growth was measured concurrently to ensure that the observed genotoxic effects were not due to excessive cytotoxicity.

Visualizations

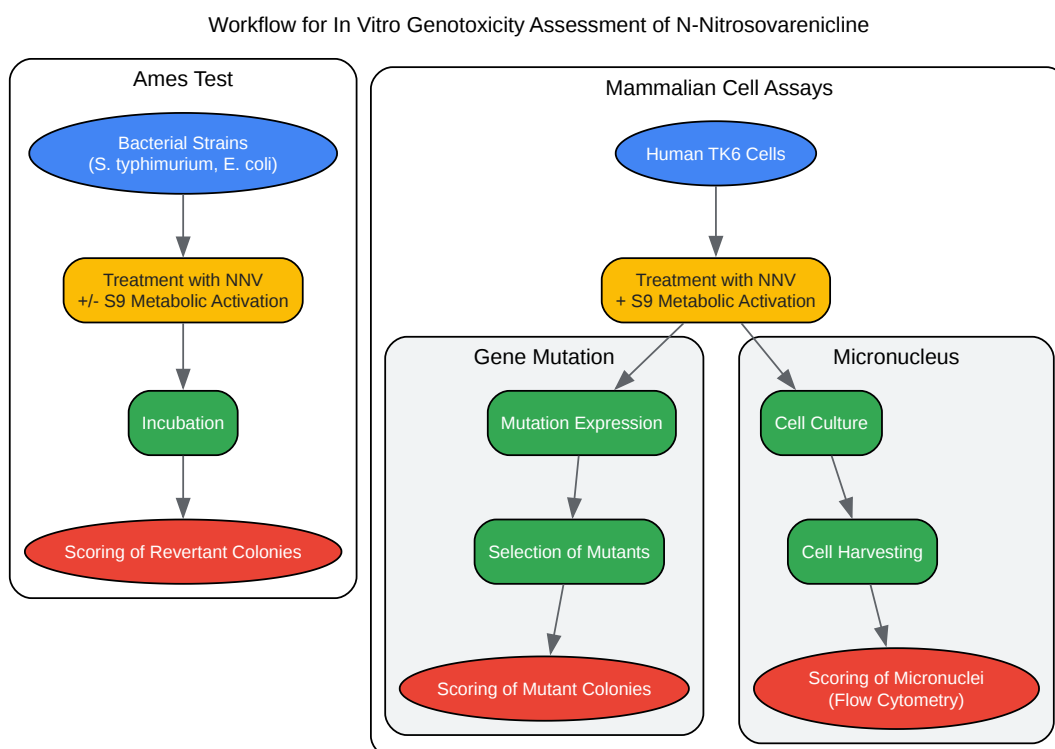
Proposed Metabolic Activation Pathway of N-Nitrosovarenicline

Proposed Metabolic Activation of N-Nitrosovarenicline

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Caption: Proposed metabolic activation of **N-Nitrosovarenicline** leading to genotoxicity.

Experimental Workflow for In Vitro Genotoxicity Testing



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Caption: Experimental workflows for the Ames test and mammalian cell genotoxicity assays.

Conclusion and Data Gaps

The available toxicological data strongly indicate that **N-Nitrosovarenicline** is genotoxic in vitro, capable of inducing both gene mutations and chromosomal damage in the presence of metabolic activation. This profile is consistent with many other carcinogenic nitrosamines. The primary mechanism of its genotoxicity is believed to involve metabolic activation by cytochrome P450 enzymes to a reactive alkyl diazonium ion that can form DNA adducts.

A significant data gap exists regarding the in vivo toxicological profile of **N-Nitrosovarenicline**. There are no publicly available in vivo genotoxicity or long-term carcinogenicity studies for this specific compound. The current risk assessments and acceptable intake limits are therefore based on read-across from other nitrosamines. Further research, including in vivo studies, would be necessary to definitively characterize the carcinogenic potential of **N-Nitrosovarenicline** and to refine the risk assessment for human exposure. Professionals in drug development and safety assessment should remain vigilant for any new data that emerges on this compound.

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References

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- 2. smokingcessationleadership.ucsf.edu [smokingcessationleadership.ucsf.edu]
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